An In-Depth Technical Guide to 4-Hydroxy Mexiletine: Structure, Properties, and Analysis

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Compound of Interest

Compound Name:	*4-Hydroxy Mexiletine*
CAS No.:	*123363-66-6*
Cat. No.:	*B589882*

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This guide provides a comprehensive technical overview of **4-Hydroxy Mexiletine**, a primary metabolite of the Class IB antiarrhythmic drug, mexiletine. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical and biological aspects of this compound, offering field-proven insights into its structure, properties, metabolic generation, and analytical quantification.

Introduction

Mexiletine is a widely used therapeutic agent for managing ventricular arrhythmias and has also found application in treating chronic pain and myotonia.[1][2] Its clinical efficacy is intrinsically linked to its pharmacokinetic profile, which is dominated by extensive hepatic metabolism.[3] Among its various metabolic products, **4-Hydroxy Mexiletine**, also known as p-Hydroxymexiletine (PHM), stands out as a major metabolite.[3][4] Understanding the characteristics of this metabolite is crucial for a complete comprehension of mexiletine's disposition and for assessing its potential contribution to the parent drug's overall pharmacological and toxicological profile.

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Part 1: Chemical Identity and Physicochemical Properties

A thorough understanding of the chemical nature of **4-Hydroxy Mexiletine** is fundamental to any scientific investigation.

Chemical Structure and Nomenclature

The structural identity of **4-Hydroxy Mexiletine** is key to its chemical behavior and interaction with biological systems.

- IUPAC Name: 4-(2-Aminopropoxy)-3,5-dimethylphenol[5]
- Synonyms: p-Hydroxymexiletine, para-Hydroxymexiletine[5]
- Chemical Formula: $C_{11}H_{17}NO_2$[5]
- Molecular Weight: 195.26 g/mol [5]
- CAS Number: 53566-99-7 (for the free base)[5]

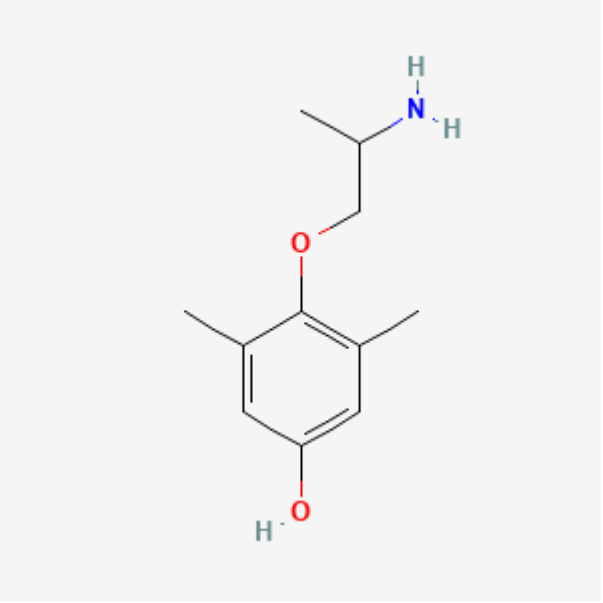


Figure 1. 2D Chemical Structure of **4-Hydroxy Mexiletine**.

Physicochemical Data

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The physicochemical properties of a metabolite influence its absorption, distribution, metabolism, and excretion (ADME) profile. The data for **4-Hydroxy Mexiletine** are summarized below.

Property	Value	Source
Molecular Formula	$C_{11}H_{17}NO_2$	[5]
Molecular Weight	195.26 g/mol	[5]
LogP (Predicted)	1.8	[5]
CAS Number (HCl Salt)	123363-66-6	
Molecular Weight (HCl Salt)	231.72 g/mol	

Note: Experimental data for pKa and aqueous solubility are not readily available in the cited literature.

Part 2: Metabolism and Synthesis

The formation of **4-Hydroxy Mexiletine** is a critical step in the biotransformation of mexiletine.

Metabolic Pathway

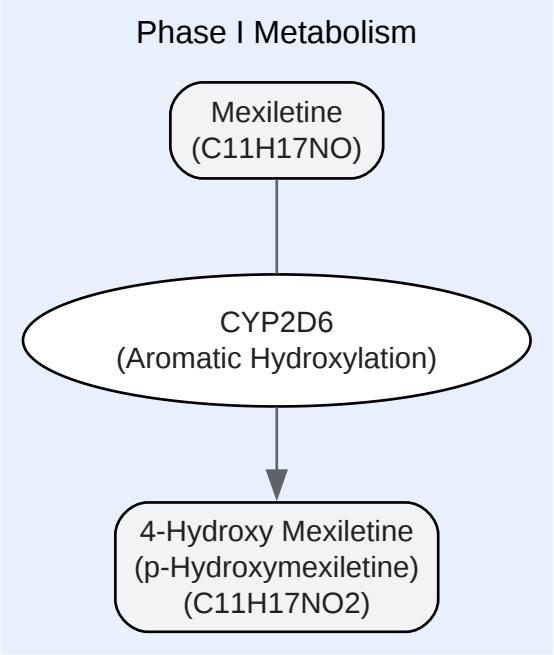
4-Hydroxy Mexiletine is a product of Phase I metabolism, specifically aromatic hydroxylation of the parent mexiletine molecule. This reaction is primarily catalyzed by the cytochrome P450 enzyme system in the liver.

Causality Behind the Metabolism: The introduction of a hydroxyl group increases the polarity of the molecule, facilitating its subsequent conjugation (Phase II metabolism) and renal excretion. This is a common detoxification pathway for xenobiotics.

The formation of p-hydroxy-mexiletine is genetically determined and is linked to the polymorphic activity of the cytochrome P450 2D6 (CYP2D6) enzyme.[3] Individuals with different CYP2D6 phenotypes (e.g., poor, intermediate, extensive, and ultrarapid metabolizers) will exhibit varying rates of **4-Hydroxy Mexiletine** formation, which can impact the overall clearance of mexiletine.

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Metabolic Pathway of Mexiletine to 4-Hydroxy Mexiletine



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Diagram 1. Metabolic conversion of Mexiletine to **4-Hydroxy Mexiletine**.

Synthesis

While detailed, step-by-step protocols for the laboratory synthesis of **4-Hydroxy Mexiletine** are not extensively published, the general approach involves the synthesis of hydroxylated analogs of mexiletine. These synthetic routes often serve to produce reference standards for analytical studies and to explore the structure-activity relationships of mexiletine metabolites. The synthesis of related compounds like m-hydroxymexiletine has been described, providing a potential framework for the synthesis of the para-isomer.[6]

Part 3: Pharmacological Activity

The pharmacological activity of drug metabolites is a key consideration in drug development, as they can contribute to both the therapeutic effect and the adverse reaction profile of the

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parent drug.

There are conflicting reports regarding the pharmacological activity of **4-Hydroxy Mexiletine**. Some sources suggest that the metabolites of mexiletine possess minimal to no pharmacological activity, with the therapeutic effects being attributed almost entirely to the parent compound.[3][4]

However, other research indicates that the phase I metabolites, including p-hydroxy-mexiletine (PHM), do exhibit pharmacological activity. Specifically, PHM has been shown to block skeletal muscle sodium channels in a voltage- and use-dependent manner, similar to mexiletine.[7] While it was found to be up to 10-fold less potent than the parent compound, its presence in significant concentrations could contribute to the overall clinical profile of mexiletine.[7] This underscores the importance of characterizing the activity of major metabolites.

Part 4: Analytical Methodologies

Accurate and sensitive quantification of **4-Hydroxy Mexiletine** in biological matrices is essential for pharmacokinetic and metabolic studies. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred method due to its high selectivity and sensitivity.

Representative Analytical Protocol: LC-MS/MS for Plasma

The following protocol is based on a validated method for the enantioselective determination of mexiletine and its metabolites, including p-hydroxymexiletine, in rat plasma.[8] This method demonstrates a self-validating system through the use of an internal standard and rigorous validation parameters.

Experimental Choices and Causality:

- Liquid-Liquid Extraction (LLE): LLE with methyl-tert-butyl ether is chosen for its efficiency in extracting the analytes from the complex plasma matrix while leaving behind many interfering substances.
- Chiral Chromatography: A Chiralpak® AD column is employed to resolve the enantiomers of mexiletine and its metabolites, which is critical as enantiomers can have different pharmacological and pharmacokinetic properties.

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- Tandem Mass Spectrometry (MS/MS): MS/MS detection in Multiple Reaction Monitoring (MRM) mode provides exceptional selectivity and sensitivity by monitoring a specific precursor-to-product ion transition for the analyte.

Step-by-Step Methodology:

- Sample Preparation (Liquid-Liquid Extraction):
  - To 100 µL of plasma, add an internal standard.
  - Add 500 µL of methyl-tert-butyl ether.
  - Vortex for 1 minute to ensure thorough mixing and extraction.
  - Centrifuge at 10,000 rpm for 5 minutes to separate the organic and aqueous layers.
  - Transfer the upper organic layer to a clean tube.
  - Evaporate the solvent to dryness under a stream of nitrogen.
  - Reconstitute the residue in the mobile phase for injection.
- Chromatographic Conditions:
  - LC System: A high-performance liquid chromatography system.
  - Column: Chiralpak® AD[8]
  - Mobile Phase: A suitable mobile phase for normal-phase chiral separation (e.g., a mixture of hexane, ethanol, and a basic modifier).
  - Flow Rate: Optimized for the best separation.
  - Injection Volume: Typically 5-20 µL.
- Mass Spectrometric Conditions:
  - Mass Spectrometer: A triple quadrupole mass spectrometer.

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- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor and product ions for **4-Hydroxy Mexiletine** would be determined and optimized (e.g., monitoring the transition from the protonated molecule $[M+H]^+$ to a characteristic fragment ion).

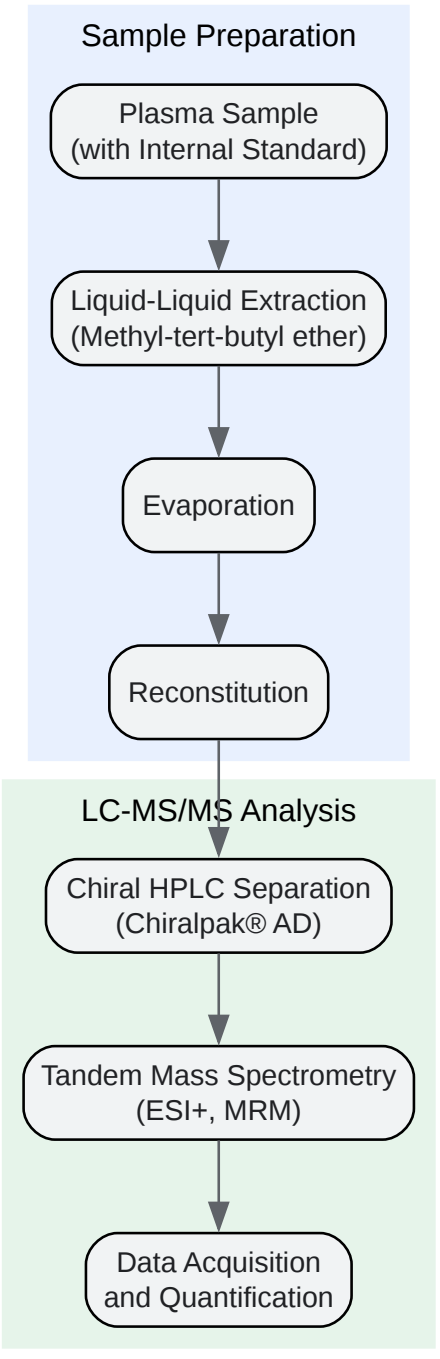
Method Validation:

The method should be validated according to regulatory guidelines, including assessments of:

- Linearity
- Accuracy and Precision
- Limit of Quantification (LOQ) and Limit of Detection (LOD) (LOQ for PHM enantiomers reported as 0.2 ng/mL)[8]
- Selectivity and Specificity
- Matrix Effects
- Stability

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Analytical Workflow for 4-Hydroxy Mexiletine in Plasma



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Diagram 2. LC-MS/MS analytical workflow for **4-Hydroxy Mexiletine**.

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Conclusion

4-Hydroxy Mexiletine is a key metabolite in the disposition of mexiletine, formed primarily through CYP2D6-mediated aromatic hydroxylation. While its pharmacological activity is a subject of some debate, evidence suggests it retains some sodium channel blocking effects, albeit at a lower potency than the parent drug. Its physicochemical properties facilitate its elimination from the body. The quantification of **4-Hydroxy Mexiletine** in biological fluids is reliably achieved through sensitive and specific LC-MS/MS methods. A comprehensive understanding of this metabolite is indispensable for a complete picture of mexiletine's pharmacology and for the development of safer and more effective antiarrhythmic therapies.

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